

An In-depth Technical Guide to 4-Acetylcyclohexene

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Compound of Interest

Compound Name: 4-Acetylcyclohexene

Cat. No.: B3386530

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This technical guide provides a comprehensive overview of **4-Acetylcyclohexene**, including its chemical identity, physicochemical properties, synthesis protocols, and known biological activities. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity and Nomenclature

4-Acetylcyclohexene, a versatile organic compound, is systematically named according to IUPAC nomenclature. A comprehensive list of its synonyms is also provided to facilitate its identification in various chemical databases and literature.

IUPAC Name: 1-cyclohex-3-en-1-ylethanone[1]

Synonyms: A variety of synonyms are used to refer to this compound, including:

- **4-Acetylcyclohexene**[1]
- 1-(Cyclohex-3-en-1-yl)ethanone[2]
- Ketone, 3-cyclohexen-1-yl methyl[1]
- Δ^3 -Cyclohexenyl methyl ketone[1]
- 1-Acetyl-3-cyclohexene[1]

- NSC-44807[1]

Physicochemical Properties

The key physical and chemical properties of **4-Acetylcyclohexene** are summarized in the table below. These properties are crucial for its handling, application in synthesis, and for analytical purposes.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O	[1]
Molecular Weight	124.18 g/mol	[1]
CAS Number	7353-76-6	[1]
Density	0.947 g/cm ³	[3]
Boiling Point	180.9 °C at 760 mmHg	[3]
Flash Point	60.4 °C	[3]
InChIKey	DJCDJUMICVADAG-UHFFFAOYSA-N	[1]
SMILES	<chem>CC(=O)C1CCC=CC1</chem>	[1]

Synthesis of 4-Acetylcyclohexene

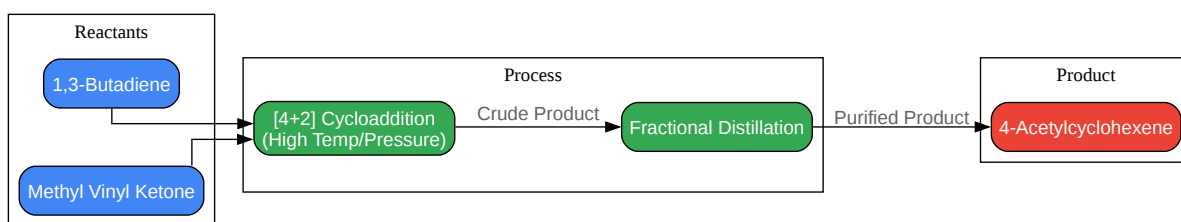
4-Acetylcyclohexene can be synthesized through several routes, with the Diels-Alder reaction and Friedel-Crafts acylation being the most prominent methods.

Diels-Alder Reaction

The Diels-Alder reaction provides a direct and atom-economical route to **4-Acetylcyclohexene** by the [4+2] cycloaddition of 1,3-butadiene and methyl vinyl ketone.

- Reaction Setup: A high-pressure reaction vessel is charged with methyl vinyl ketone (1.0 equivalent) and a suitable solvent such as toluene.

- **Addition of Diene:** The vessel is cooled, and liquefied 1,3-butadiene (1.2 equivalents) is carefully added.
- **Reaction Conditions:** The vessel is sealed and heated to a temperature between 100-150 °C for 6-12 hours. The reaction progress is monitored by Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction vessel is cooled to room temperature, and the excess butadiene is safely vented. The solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by fractional distillation under reduced pressure to yield pure **4-Acetylcyclohexene**.



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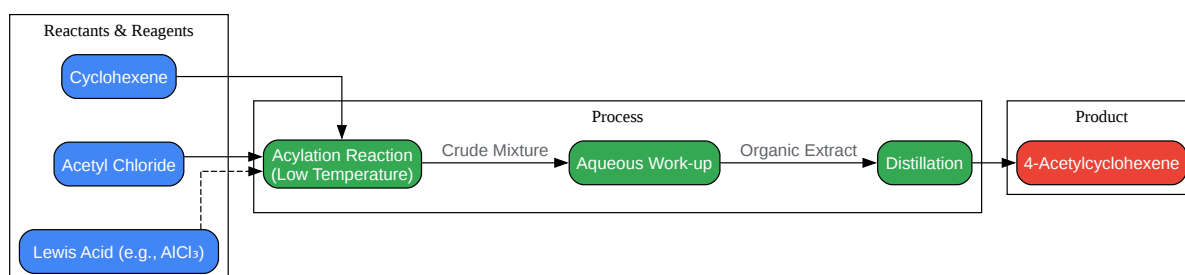
Diels-Alder synthesis workflow for **4-Acetylcyclohexene**.

Friedel-Crafts Acylation

An alternative synthesis involves the Friedel-Crafts acylation of cyclohexene with acetyl chloride in the presence of a Lewis acid catalyst.

- **Reaction Setup:** A flame-dried, three-necked flask equipped with a magnetic stirrer, dropping funnel, and a nitrogen inlet is charged with a Lewis acid catalyst such as aluminum chloride (AlCl₃, 1.1 equivalents) and a dry, inert solvent like dichloromethane.

- **Addition of Acylating Agent:** The suspension is cooled to 0 °C, and acetyl chloride (1.0 equivalent) is added dropwise.
- **Addition of Alkene:** Cyclohexene (1.2 equivalents) is then added slowly, maintaining the temperature below 5 °C.
- **Reaction Conditions:** The reaction mixture is stirred at 0 °C for 1-2 hours and then allowed to warm to room temperature and stirred for an additional 2-4 hours. Reaction progress is monitored by TLC or GC.
- **Work-up:** The reaction is quenched by carefully pouring the mixture into ice-cold dilute hydrochloric acid. The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed with saturated sodium bicarbonate solution and brine, then dried over anhydrous sodium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation under reduced pressure.

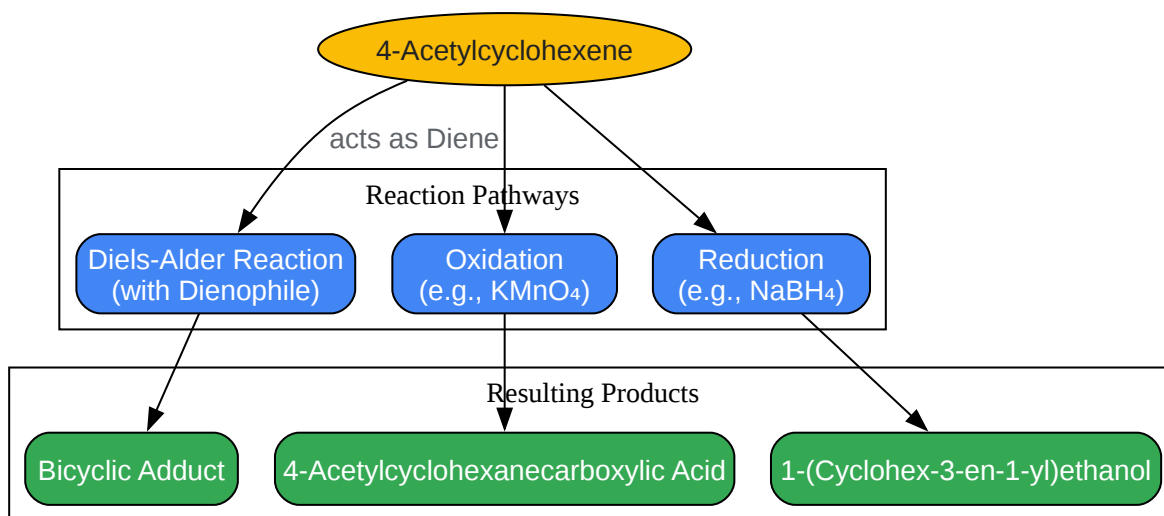


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Friedel-Crafts acylation workflow for **4-Acetylcyclohexene** synthesis.

Chemical Reactivity

4-Acetylcyclohexene can undergo various chemical transformations, making it a useful intermediate in organic synthesis.



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Key reaction pathways of **4-Acetylcyclohexene**.

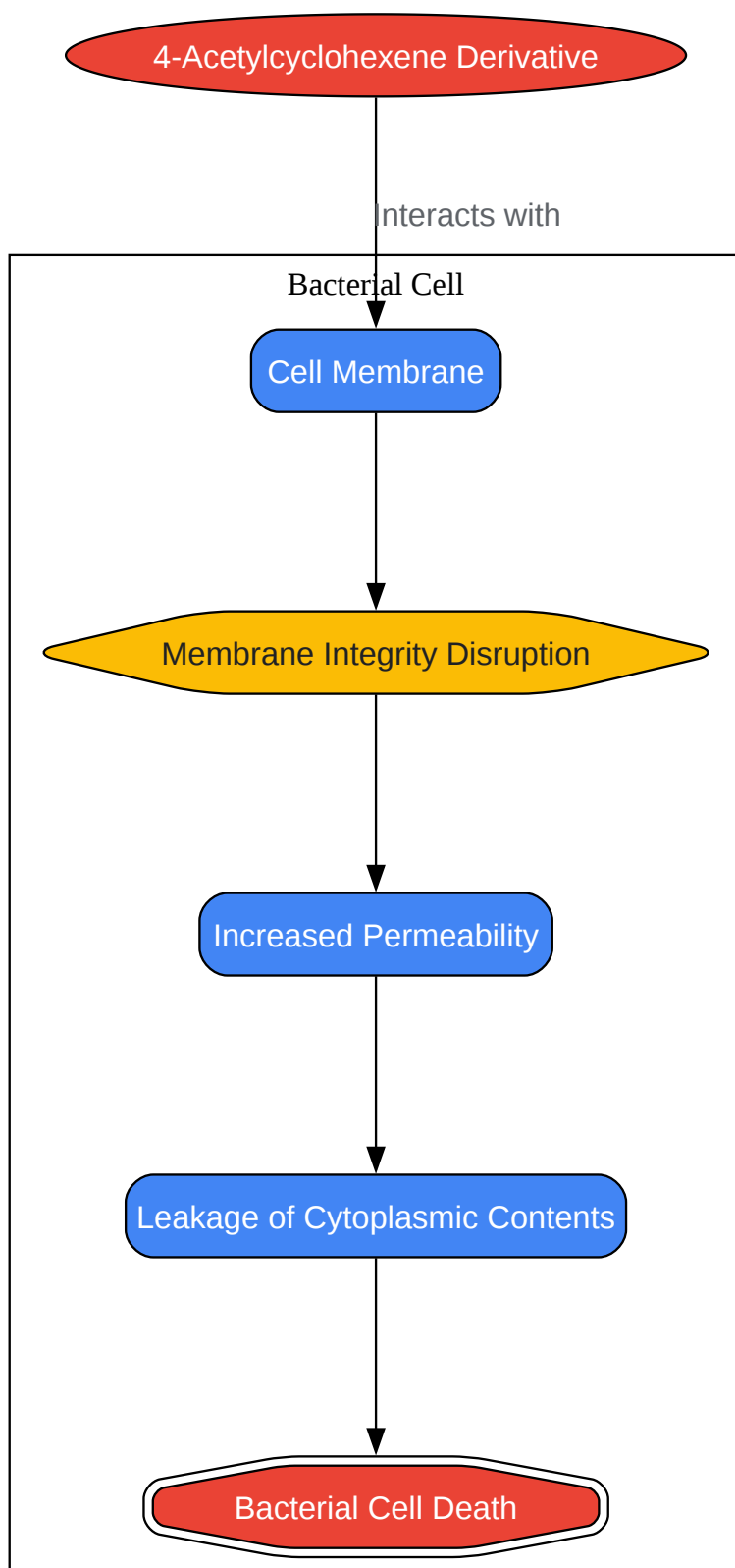
Biological Activity

While research into the specific biological signaling pathways of **4-Acetylcyclohexene** is ongoing, studies have shown that its derivatives possess notable antibacterial properties.

Antibacterial Activity

Derivatives of **4-Acetylcyclohexene** have demonstrated moderate antibacterial activity, particularly against Gram-positive bacteria such as *Staphylococcus aureus* and *Bacillus subtilis*.^[3] Furthermore, these compounds have been observed to exhibit synergistic effects when combined with conventional antibiotics like streptomycin and chloramphenicol, significantly reducing the minimum inhibitory concentrations (MICs) of these antibiotics.^[3]

A proposed mechanism for the antibacterial action of related compounds involves the disruption of the bacterial cell membrane's integrity. This leads to increased permeability and leakage of cellular contents, ultimately resulting in bacterial cell death.



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Proposed mechanism of antibacterial action.

Conclusion

4-Acetylcyclohexene is a valuable chemical intermediate with well-defined physicochemical properties and established synthetic routes. Its reactivity allows for the synthesis of a variety of other compounds. Furthermore, the antibacterial activity of its derivatives suggests potential applications in the development of new therapeutic agents. This guide provides foundational information to support further research and application of this versatile molecule.

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References

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